

Technical Guide to Leucomalachite Green-d5: Certificate of Analysis Parameters

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Compound of Interest

Compound Name: *Leucomalachite Green-d5*

Cat. No.: *B1591606*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the typical parameters found on a Certificate of Analysis (CoA) for the isotopically labeled internal standard, **Leucomalachite Green-d5** (LMG-d5). This document is intended to assist researchers, scientists, and drug development professionals in understanding the quality attributes of LMG-d5 and the methodologies used to certify its use in quantitative analytical applications.

Core Data Presentation

The quantitative data for a typical lot of **Leucomalachite Green-d5** is summarized in the table below. These parameters are critical for ensuring the accuracy and reliability of analytical methods, particularly in isotope dilution mass spectrometry.

Parameter	Specification	Analytical Method
Chemical Identity	Conforms to structure	^1H -NMR, ^{13}C -NMR, Mass Spectrometry
Purity (HPLC)	$\geq 95\%$	High-Performance Liquid Chromatography (HPLC)
Isotopic Purity	≥ 98 atom % D	Mass Spectrometry
Isotopic Enrichment	Primarily d5	Mass Spectrometry
Molecular Formula	$\text{C}_{23}\text{H}_{21}\text{D}_5\text{N}_2$	---
Molecular Weight	335.50 g/mol	---
Appearance	White to off-white solid	Visual Inspection
Solubility	Soluble in Methanol, Acetonitrile, Chloroform	---
Storage Condition	+4°C in a dry, dark place	---

Experimental Protocols

Detailed methodologies for the key experiments cited in the Certificate of Analysis are provided below. These protocols are representative of the techniques employed by manufacturers to ensure the quality and integrity of **Leucomalachite Green-d5**.

Chemical Identity Confirmation

The structural integrity of **Leucomalachite Green-d5** is confirmed using a combination of spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H -NMR (Proton NMR): The sample is dissolved in a deuterated solvent (e.g., CDCl_3) and analyzed. The resulting spectrum is compared to the known spectrum of Leucomalachite Green. The absence of a proton signal in the phenyl-d5 region confirms the successful deuteration.

- ¹³C-NMR (Carbon-13 NMR): This analysis provides information on the carbon skeleton of the molecule, further confirming its identity.
- Mass Spectrometry (MS):
 - The sample is introduced into a mass spectrometer. The resulting mass spectrum should show a molecular ion peak corresponding to the mass of the deuterated compound ($m/z \approx 335.50$). This confirms the molecular weight and provides initial evidence of deuteration.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

The purity of the **Leucomalachite Green-d5** standard is determined by HPLC with UV detection.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase: A gradient of acetonitrile and water (containing an appropriate buffer, such as ammonium acetate) is typically used.
- Flow Rate: Approximately 1.0 mL/min.
- Detection: UV detection at a wavelength where Leucomalachite Green has significant absorbance (e.g., 260 nm).
- Procedure: A known concentration of the LMG-d5 standard is injected into the HPLC system. The area of the main peak is compared to the total area of all peaks in the chromatogram to calculate the purity.

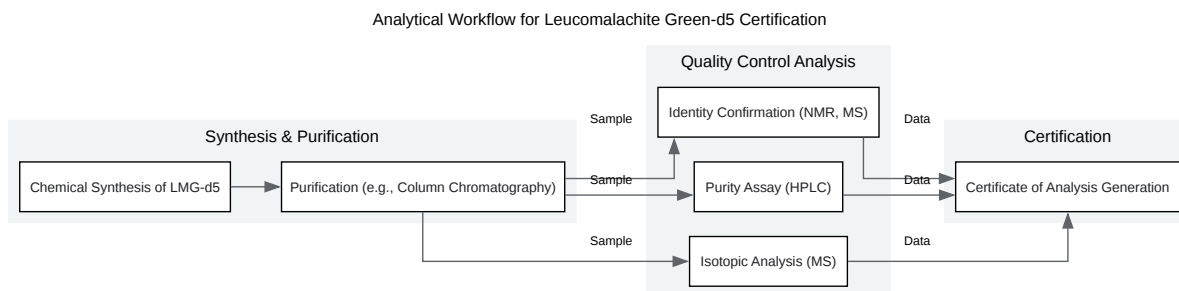
Isotopic Purity and Enrichment Analysis by Mass Spectrometry

The isotopic purity and the distribution of deuterated species are determined using high-resolution mass spectrometry (HRMS) or tandem mass spectrometry (LC-MS/MS).

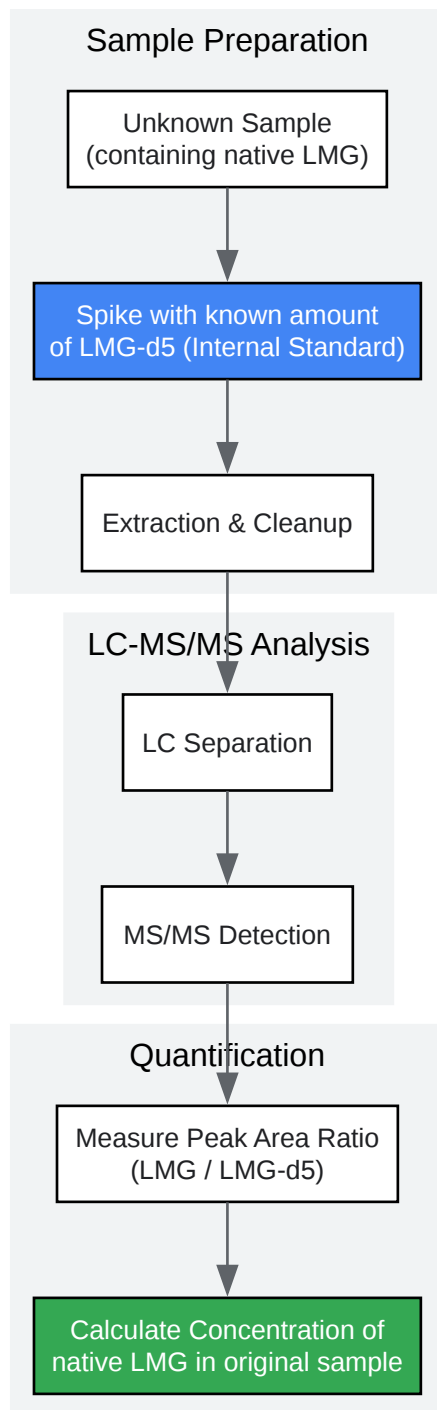
- Instrumentation: A Liquid Chromatography-Tandem Mass Spectrometer (LC-MS/MS) or a High-Resolution Mass Spectrometer (HRMS).
- Ionization Source: Electrospray Ionization (ESI) in positive mode is commonly used.
- Procedure:
 - A solution of the **Leucomalachite Green-d5** is infused or injected into the mass spectrometer.
 - The instrument is set to scan for the molecular ions of unlabeled Leucomalachite Green (d0) and all possible deuterated variants (d1 through d5).
 - The relative intensities of these ions are measured.
- Calculation:
 - Isotopic Purity: The percentage of the desired deuterated species (d5) relative to all other isotopic variants is calculated.
 - Isotopic Enrichment: The abundance of the d5 isotopologue is reported, confirming that it is the major species.

Visualizations

The following diagrams illustrate key workflows and relationships relevant to the analysis and use of **Leucomalachite Green-d5**.



Principle of Isotope Dilution Mass Spectrometry using LMG-d5



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